

Application Notes and Protocols for ML-00253764 Hydrochloride Subcutaneous Injection

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Compound of Interest

Compound Name: ML-00253764 hydrochloride

Cat. No.: B560307

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Introduction

ML-00253764 hydrochloride is a potent and selective, non-peptide antagonist of the melanocortin 4 receptor (MC4R).[1][2][3] As a brain-penetrant compound, it has been investigated for its ability to counteract tumor-induced weight loss.[1][3] These application notes provide detailed protocols for the preparation and subcutaneous administration of **ML-00253764 hydrochloride** for pre-clinical research applications.

Compound Information

Property	Value
Full Chemical Name	2-[2-[2-(5-Bromo-2-methoxyphenyl)ethyl]-3-fluorophenyl]-4,5-dihydro-1H-imidazole, monohydrochloride[2]
CAS Number	1706524-94-8[1][2][3]
Molecular Formula	C ₁₈ H ₁₈ BrFN ₂ O · HCl[2]
Molecular Weight	413.71 g/mol [1][3]
Appearance	Off-white to light yellow solid[1]
Purity	≥98%[3]

In Vitro Activity

ML-00253764 hydrochloride demonstrates selectivity for the human melanocortin 4 receptor (hMC4-R) over other melanocortin receptor subtypes.

Receptor	IC ₅₀ (μM)
hMC4-R	0.32[1]
hMC3-R	0.81[1]
hMC5-R	2.12[1]

The compound has been shown to decrease cyclic AMP (cAMP) production induced by [NLE4,D-Phe7]-α-melanocyte stimulating hormone ([NDP]-α-MSH) in HEK293 cells expressing MC4R.[1][2]

Solubility and Storage

Proper storage and handling are critical for maintaining the stability and activity of **ML-00253764 hydrochloride**.

Solvent	Solubility
Water	Soluble to 10 mM[3]
DMSO	Soluble to 100 mM[3]
DMF	30 mg/mL[2]
Ethanol	1 mg/mL[2]

Storage Conditions:

- Solid: Store at 4°C, sealed and protected from moisture.[1]
- Stock Solutions: Store at -20°C for up to 1 month or -80°C for up to 6 months.[1]

Experimental Protocols

Preparation of Dosing Solution for Subcutaneous Injection

This protocol is based on a previously published in vivo study.^[1]

Materials:

- **ML-00253764 hydrochloride** powder
- Polyethylene glycol 200 (PEG200)
- Sterile saline (0.9% NaCl)
- Sterile, light-protected microcentrifuge tubes or vials
- Vortex mixer
- Sterile syringes and needles

Procedure:

- **Vehicle Preparation:** Prepare a 1:10 solution of polyethylene glycol 200 in sterile saline. For example, to prepare 10 mL of vehicle, mix 1 mL of PEG200 with 9 mL of sterile saline.
- **Weighing:** Accurately weigh the required amount of **ML-00253764 hydrochloride** powder based on the desired final concentration and dosing volume.
- **Dissolution:** Add the weighed powder to a sterile, light-protected container. Add the prepared PEG200/saline vehicle to achieve the desired final concentration.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Sterilization:** If required for the experimental model, the final solution can be sterile-filtered through a 0.22 µm syringe filter.
- **Storage:** Use the prepared dosing solution immediately or store it appropriately for short-term use, protected from light.

In Vivo Subcutaneous Administration Protocol (Mouse Model)

This protocol is based on a study investigating the effect of ML-00253764 on tumor-induced weight loss in mice.[\[1\]](#)

Animal Model:

- CT-26 tumor-bearing BALB/c mice[\[1\]](#)

Dosing Regimen:

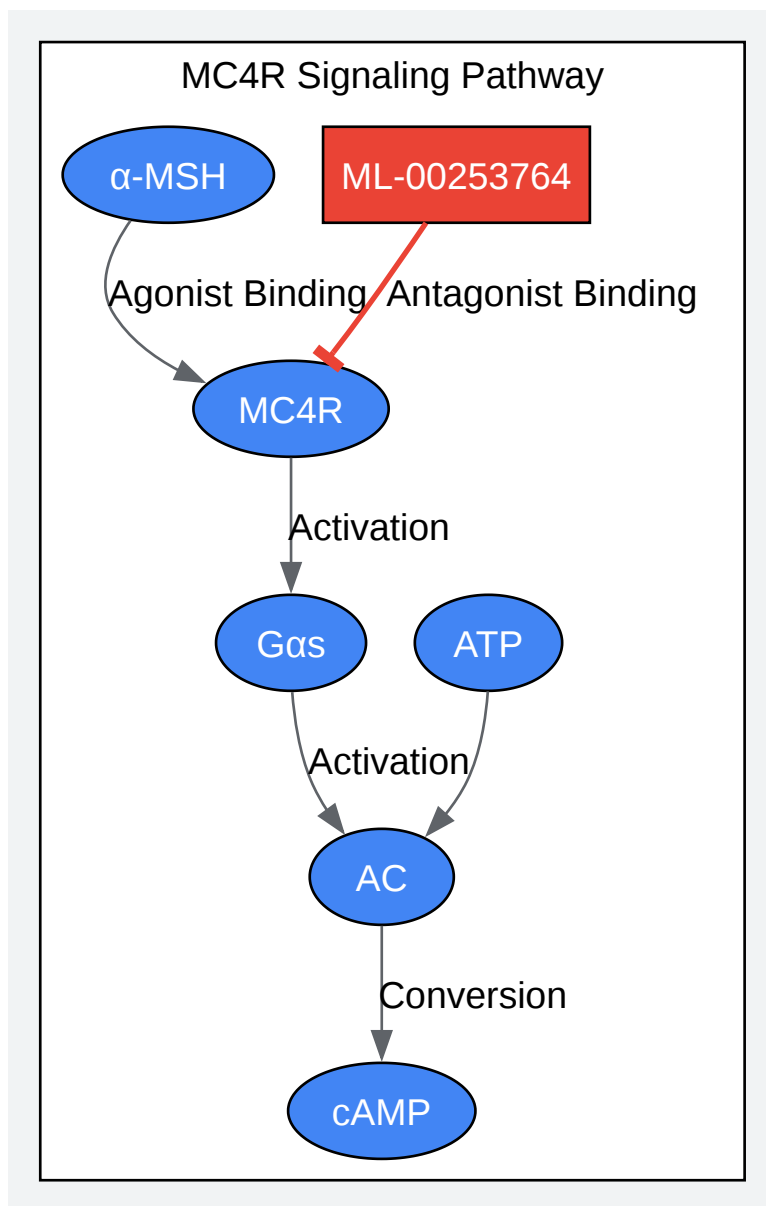
- Dosage: 3, 10, or 30 mg/kg[\[1\]](#)
- Frequency: Once daily[\[1\]](#)
- Route of Administration: Subcutaneous (SC) injection[\[1\]](#)
- Dosing Volume: 10 mL/kg[\[1\]](#)

Procedure:

- Animal Handling: Acclimatize animals to the experimental conditions and handle them according to approved institutional animal care and use committee (IACUC) protocols.
- Dose Calculation: Calculate the volume of the dosing solution to be administered to each animal based on its body weight and the desired dosage.
- Injection Site: Identify a suitable subcutaneous injection site, typically in the dorsal flank area.
- Injection: Gently lift a fold of skin and insert the needle into the subcutaneous space. Administer the calculated volume of the **ML-00253764 hydrochloride** solution.
- Monitoring: Monitor the animals regularly for any adverse reactions at the injection site and for overall health.

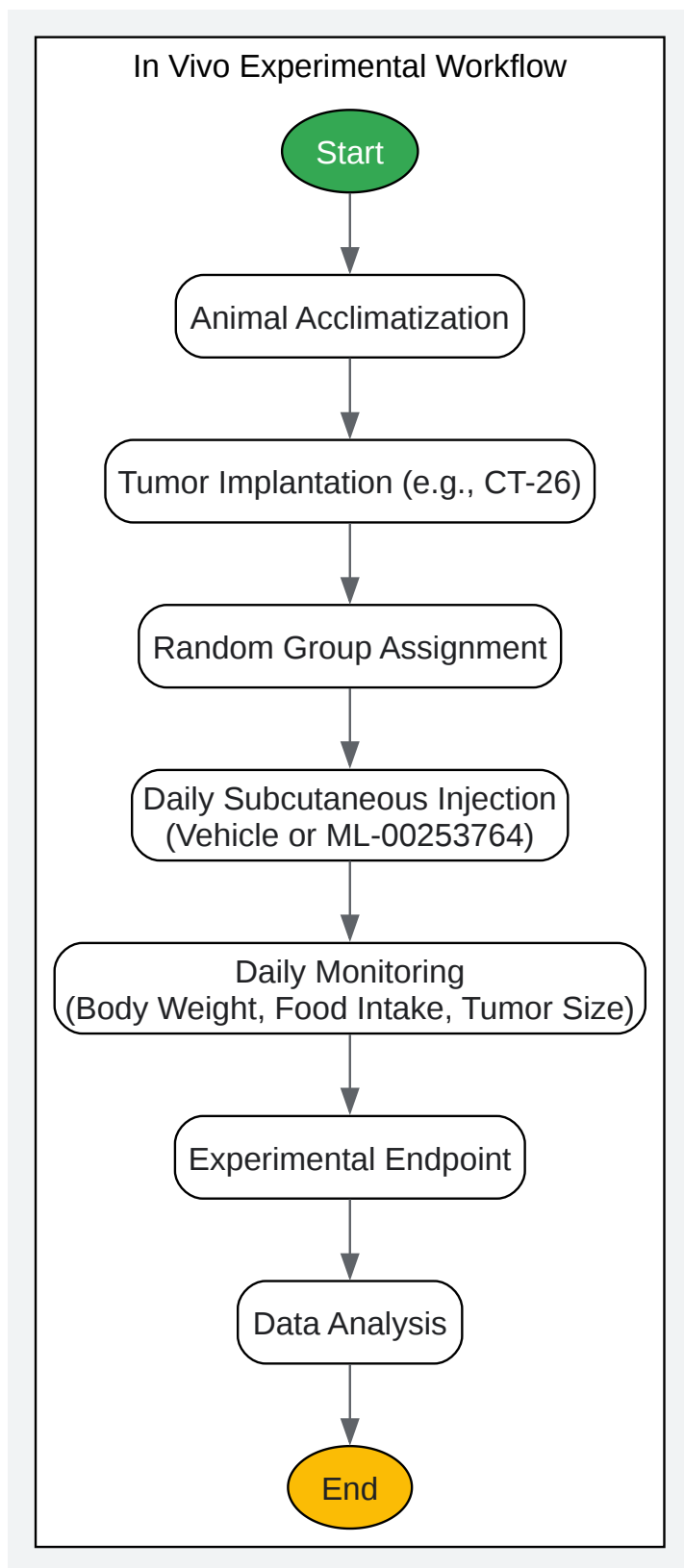
- Data Collection: Collect relevant data according to the experimental design, such as body weight, tumor size, and food intake.[2][3]

Visualizations



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Caption: Antagonistic action of ML-00253764 on the MC4R signaling pathway.



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Caption: Workflow for in vivo studies of ML-00253764.

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